

Application Notes and Protocols for the Detection of JWH-080 Using Immunoassays

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Compound of Interest

Compound Name: JWH 080

Cat. No.: B158000

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Introduction

JWH-080 is a synthetic cannabinoid that exhibits high affinity for both the central cannabinoid receptor 1 (CB1) and the peripheral cannabinoid receptor 2 (CB2), with K_i values of 5.6 nM and 2.2 nM, respectively[1]. As with other synthetic cannabinoids, there is a growing need for sensitive and specific detection methods for research, clinical, and forensic applications. Immunoassays, such as Enzyme-Linked Immunosorbent Assay (ELISA) and Lateral Flow Immunoassay (LFIA), offer rapid, high-throughput, and cost-effective screening solutions.

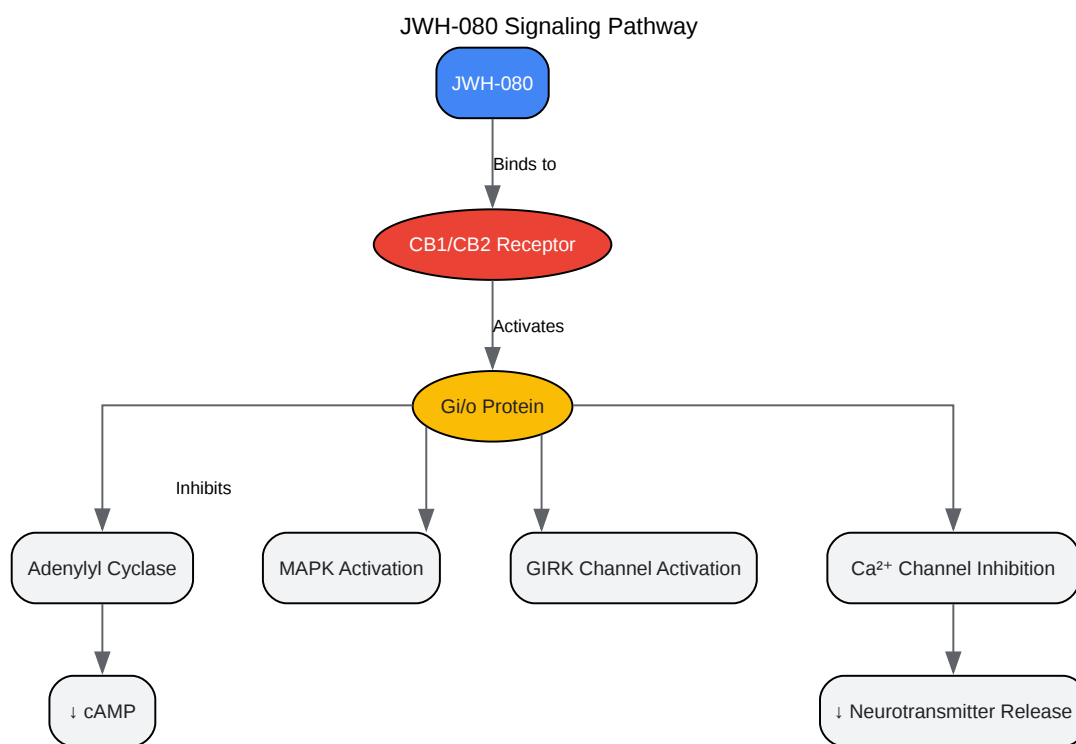
These application notes provide a framework for the development and implementation of immunoassays for the detection of JWH-080. While specific antibodies and optimized assays for JWH-080 are not widely documented in peer-reviewed literature, the protocols and data presented here are based on established methods for structurally similar JWH-series synthetic cannabinoids, such as JWH-018 and JWH-250[2][3][4]. The provided protocols can be adapted and validated for the specific detection of JWH-080.

Principle of Detection: Competitive Immunoassay

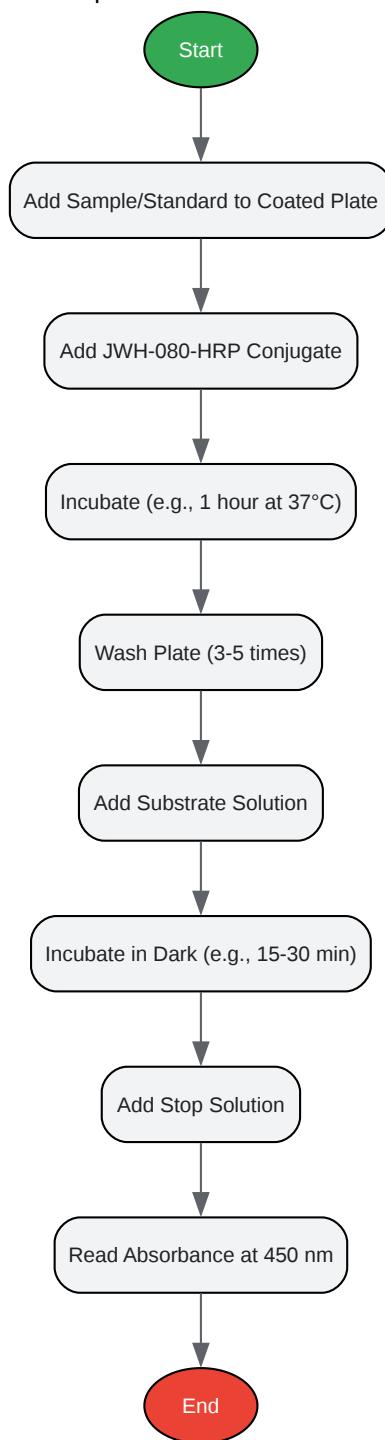
Due to the small molecular size of JWH-080, the most suitable immunoassay format is a competitive assay. In this format, JWH-080 in a sample competes with a labeled JWH-080 conjugate for a limited number of specific antibody binding sites. The resulting signal is inversely proportional to the concentration of JWH-080 in the sample.

JWH-080 Signaling Pathway

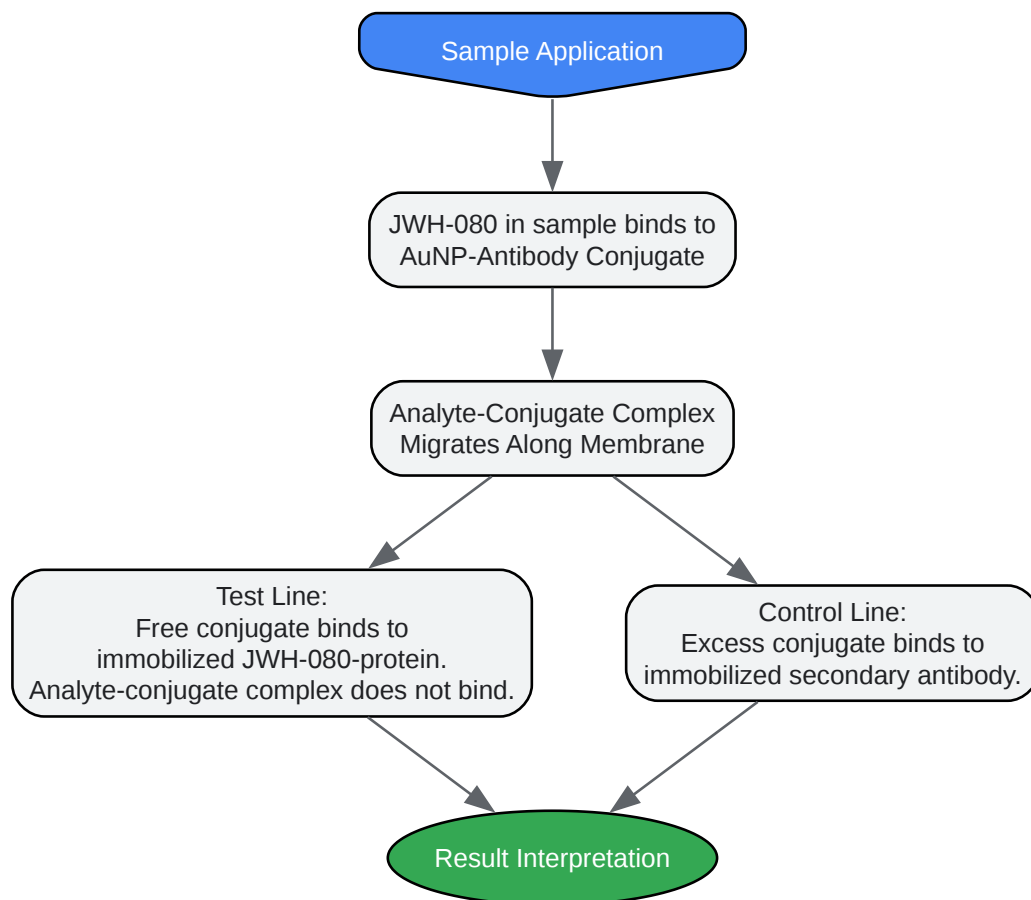
JWH-080, as a potent agonist of cannabinoid receptors, primarily signals through G-protein-coupled receptors (GPCRs) CB1 and CB2. The activation of these receptors initiates a cascade of intracellular events that modulate neurotransmitter release and other cellular functions.



Competitive ELISA Workflow



Lateral Flow Immunoassay Principle



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References

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